

Technical Profile: 1-(4-Chlorophenyl)-3-phenyl-5-hydroxy-pyrazole

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Compound of Interest

Compound Name: 1-(4-chlorophenyl)-3-phenyl-1H-pyrazol-5-ol

Cat. No.: B14961885

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Content Type: Technical Reference Guide Audience: Medicinal Chemists, Pharmacologists, and Structural Biologists Version: 1.0

Executive Summary

1-(4-Chlorophenyl)-3-phenyl-5-hydroxy-pyrazole (often referred to by its keto-tautomer, 1-(4-chlorophenyl)-3-phenyl-2-pyrazolin-5-one) is a bioactive heterocyclic scaffold belonging to the class of 2-pyrazolin-5-ones. Structurally analogous to the FDA-approved neuroprotective agent Edaravone (3-methyl-1-phenyl-2-pyrazolin-5-one), this compound substitutes the C3-methyl group with a phenyl ring, significantly altering its lipophilicity and electronic delocalization.

This guide details the physicochemical properties, synthetic pathways, and biological applications of the compound, emphasizing its role as a radical scavenger and a precursor in the development of anti-inflammatory and antineoplastic agents.

Chemical Identity & Physicochemical Characterization[1][2][3][4][5][6][7][8][9][10][11]

Nomenclature and Identification

The compound exists in a dynamic tautomeric equilibrium. While often isolated as the CH-keto form (pyrazolone) in the solid state, it exhibits OH-enol (5-hydroxy) character in polar protic solvents, which is critical for its antioxidant activity.

Property	Specification
IUPAC Name	1-(4-chlorophenyl)-3-phenyl-1H-pyrazol-5-ol
Common Tautomer	1-(4-chlorophenyl)-3-phenyl-2-pyrazolin-5-one
Molecular Formula	C ₁₅ H ₁₁ ClN ₂ O
Molecular Weight	270.71 g/mol
Physical State	Solid (Block-like golden crystals or off-white powder)
Melting Point	162–163 °C (435–436 K) [1]
Solubility	Soluble in DMSO, DMF, Ethanol; Sparingly soluble in Water
pKa (Estimated)	~6.8 – 7.2 (Acidic NH/OH proton) [2]

Tautomeric Equilibrium

The reactivity of the scaffold is dictated by the shift between three forms: the CH-keto form (predominant in non-polar solvents), the OH-enol form (stabilized in polar solvents and responsible for radical scavenging), and the NH-keto form.

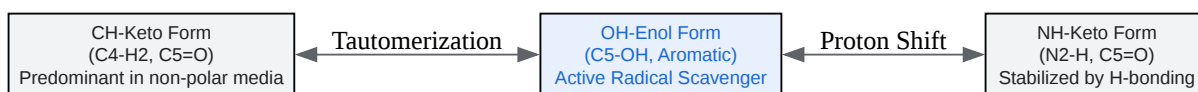


Figure 1: Tautomeric Equilibrium of 1-Aryl-3-Phenyl-5-Pyrazolones

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Caption: The dynamic equilibrium between the CH-keto, OH-enol, and NH-keto forms governs the compound's solubility and reactivity.

Synthetic Methodology

Synthesis Strategy (Knorr Pyrazole Synthesis)

The most robust synthetic route involves the condensation of ethyl benzoylacetate (a

-keto ester) with 4-chlorophenylhydrazine. This cyclization is typically catalyzed by acetic acid or performed in refluxing ethanol.

Protocol: Cyclocondensation

- Reagents:
 - Ethyl benzoylacetate (1.0 equiv)
 - 4-Chlorophenylhydrazine hydrochloride (1.0 equiv)
 - Solvent: Glacial Acetic Acid (or Ethanol with catalytic AcOH)
 - Base (optional): Sodium acetate (if using hydrazine HCl salt)
- Procedure:
 - Dissolve 4-chlorophenylhydrazine hydrochloride and sodium acetate in ethanol/acetic acid (1:1 v/v).
 - Add ethyl benzoylacetate dropwise at room temperature.
 - Reflux the mixture at 80–90 °C for 4–6 hours. Monitor via TLC (Hexane:EtOAc 7:3).^[1]
 - Cool the reaction mixture to room temperature. The product often precipitates upon cooling.
 - Pour the mixture into ice-cold water if precipitation is incomplete.
 - Filter the solid, wash with cold water/ethanol, and recrystallize from ethanol to obtain golden/off-white crystals.

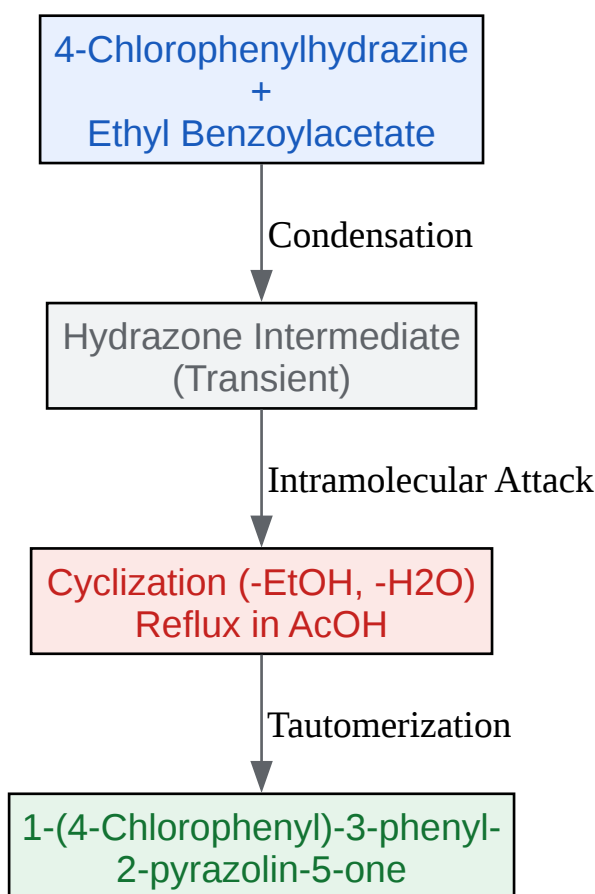


Figure 2: Synthetic Pathway via Knorr Condensation

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Caption: Step-wise formation of the pyrazolone core via condensation and cyclization.

Biological & Pharmacological Profile[14]

Radical Scavenging & Antioxidant Activity

Like its analog Edaravone, this compound functions as a free radical scavenger. The C4-position is highly nucleophilic and prone to oxidation.

- Mechanism: The anionic form of the enol tautomer donates an electron/hydrogen to neutralize free radicals (e.g., hydroxyl radicals, peroxy radicals).
- Structure-Activity Relationship (SAR): The p-chloro substituent on the N1-phenyl ring enhances lipophilicity, potentially improving membrane permeability compared to the

unsubstituted phenyl analog. The C3-phenyl group extends conjugation, stabilizing the resultant radical species after oxidation [3].

Cytotoxicity and Drug Targeting

Recent studies indicate that 1,3-disubstituted-5-pyrazolones exhibit cytotoxicity against specific cancer cell lines (e.g., HeLa).

- Target Interaction: Molecular docking studies of related analogs suggest binding affinity to the ATP-binding site of EGFR (Epidermal Growth Factor Receptor) and potential inhibition of COX-2 enzymes due to structural similarity with NSAIDs [4].

Analytical Profiling

To validate the synthesis, the following spectral characteristics are expected:

- ^1H NMR (DMSO- d_6 , 400 MHz):
 - ~11.5–12.0 ppm (s, 1H, -OH/NH, broad, solvent dependent).
 - ~7.8–8.0 ppm (d, 2H, ortho-protons of C3-Phenyl).
 - ~7.5–7.6 ppm (d, 2H, ortho-protons of N1-Chlorophenyl).
 - ~6.0–6.2 ppm (s, 1H, C4-H in enol form) OR
~3.8–4.2 ppm (s, 2H, C4-H₂ in keto form). Note: The signal at C4 is the diagnostic marker for the tautomeric state.
- Crystal Structure:
 - Monoclinic system, space group P2/c.[2][3]
 - The phenyl and chlorophenyl rings are twisted relative to the pyrazolone plane (dihedral angles ~8° and ~18° respectively) [1].[4][2][3]

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